

Proper Disposal Procedures: 2-Chloroethyl Methyl Carbonate[1]

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Compound of Interest

Compound Name: 2-Chloroethyl methyl carbonate

Cat. No.: B8599923

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Executive Safety Directive

CRITICAL WARNING: DO NOT dispose of **2-Chloroethyl methyl carbonate** via drain disposal or standard aqueous neutralization.

Unlike simple acid chlorides or esters, the hydrolysis of this compound generates 2-Chloroethanol (Ethylene Chlorohydrin), a highly potent metabolic poison with a dermal LD50 as low as 68 mg/kg (rat). Improper deactivation with water or base can transform a manageable chemical waste into a lethal, volatile toxic hazard.

Chemical Profile & Hazard Identification

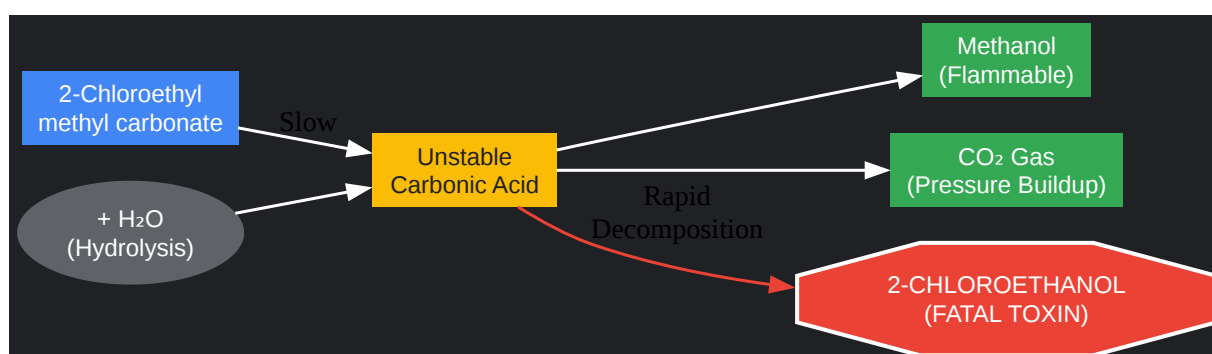
To manage disposal effectively, you must understand the specific hazards that dictate the waste stream.

Property	Data	Operational Implication
Chemical Name	2-Chloroethyl methyl carbonate	CAS No: 2275-18-5 (Analog: 627-61-2)
Molecular Formula	C ₄ H ₇ ClO ₃	Contains organic chlorine; requires halogenated waste stream.
Flash Point	-60°C - 70°C (Est.)	Combustible Liquid. Segregate from oxidizers.
Hydrolysis Risk	High	Reaction with water releases CO ₂ , Methanol, and 2-Chloroethanol.
Toxicity	Acute Toxin (Dermal/Inhalation)	Handle as a P-listed equivalent waste due to chloroethanol generation.

The Hydrolysis Hazard (Scientific Rationale)

The primary danger lies in the degradation pathway. Upon contact with water or aqueous base, the carbonate linkage cleaves. While methanol and CO₂ are benign, the release of 2-chloroethanol creates a neurotoxic and cardiotoxic hazard that readily penetrates standard nitrile gloves.

Figure 1: Hydrolysis Mechanism & Toxic Release



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Caption: The degradation pathway showing the generation of fatal 2-chloroethanol upon contact with water.

Waste Classification & Segregation

Proper classification prevents regulatory violations (RCRA) and dangerous cross-reactions.

- Primary Waste Stream: Halogenated Organic Solvents.
- RCRA Consideration: While the carbonate itself may not be explicitly P-listed, its breakdown product (2-chloroethanol) is P028 (Acutely Hazardous). Therefore, treat all waste containing this compound with the highest level of scrutiny.
- Compatibility Rules:
 - NO Aqueous solutions (prevents hydrolysis).
 - NO Amines or Ammonia (prevents exothermic carbamate formation).
 - NO Strong Oxidizers (peroxides, nitric acid).

Disposal Procedures

Protocol A: Routine Waste Disposal (Unused Reagent/Reaction Mixtures)

Use this protocol for standard laboratory waste accumulation.

- Container Selection: Use a dedicated HDPE (High-Density Polyethylene) or Glass waste container. Avoid metal cans due to potential corrosion from trace HCl formation.
- Labeling: Mark the container clearly:
 - "HAZARDOUS WASTE - HALOGENATED ORGANIC"
 - Constituents: "**2-Chloroethyl methyl carbonate**, [Solvent Name]"

- Hazard Checks: "Toxic," "Flammable."
- Bulking:
 - Pour waste into the container using a funnel in a fume hood.
 - Do not fill >90% to allow for thermal expansion.
 - Verify pH (Optional): If the waste mixture is acidic, do not neutralize with aqueous base. Instead, add a small amount of solid calcium carbonate (CaCO_3) only if no water is present, to scavenge trace acid without triggering bulk hydrolysis.
- Final Disposal: Seal tightly and transfer to your facility's EHS hazardous waste pickup point for commercial incineration.

Protocol B: Spill Response (Emergency)

Use this protocol for spills >10 mL outside a fume hood.

- Evacuate & Ventilate: Clear the immediate area.^[1] The vapors are irritating and potentially toxic.^{[2][3]}
- PPE Upgrade: Standard nitrile gloves offer poor protection against chloroalkyl esters.
 - Required: Silver Shield® (Laminate) gloves or double-gloved heavy Nitrile with immediate change-out upon contact.
 - Respiratory: If outside a hood, use a full-face respirator with Organic Vapor/Acid Gas cartridges.
- Absorb (Dry Method):
 - DO NOT use water.
 - Cover the spill with Vermiculite, Dry Sand, or Polypropylene pads.
 - Allow 5–10 minutes for absorption.
- Collection:

- Scoop absorbed material into a wide-mouth jar or heavy-duty bag.
- Label as "Debris contaminated with Toxic Chlorocarbonates."
- Surface Decontamination:
 - Only after bulk liquid is removed, wipe the surface with a solvent-soaked rag (Acetone or Ethanol).
 - Wash the surface with soap and water last, collecting the rinsate as hazardous waste.

Operational Decision Workflow

Figure 2: Waste Handling Decision Tree



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Caption: Decision matrix for determining the safe disposal path based on waste state.

References

- PubChem. (n.d.).[4] 2-Chloroethyl ethyl carbonate (Compound Summary).[4] National Library of Medicine.[4] Retrieved from [[Link](#)][4]
- U.S. EPA. (2012). Provisional Peer-Reviewed Toxicity Values for 2-Chloroethanol (CASRN 107-07-3).[5] Environmental Protection Agency. Retrieved from [[Link](#)]
- National Institute of Standards and Technology (NIST). (2023). 2-Chloroethyl carbonate Mass Spectrum.[6] NIST Chemistry WebBook, SRD 69.[7] Retrieved from [[Link](#)]
- Bucknell University. (2016). Hazardous Waste Segregation Guide: Halogenated vs Non-Halogenated.[8] Retrieved from [[Link](#)]

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Sources

- 1. tcichemicals.com [tcichemicals.com]
- 2. fishersci.com [fishersci.com]
- 3. opcw.org [opcw.org]
- 4. 2-Chloroethyl ethyl carbonate | C₅H₉ClO₃ | CID 12238111 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 6. 2-Chloroethyl carbonate [webbook.nist.gov]
- 7. 2-Chloroethyl carbonate [webbook.nist.gov]
- 8. bucknell.edu [bucknell.edu]
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